

# CAS number and molecular formula of triptane

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2,2,3-Trimethylbutane

Cat. No.: B165475

[Get Quote](#)

## Triptane: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

### Introduction

Triptane, systematically known as **2,2,3-trimethylbutane**, is a highly branched saturated hydrocarbon. It is an isomer of heptane and is of significant interest due to its excellent anti-knock properties, making it a valuable component in high-octane fuels. This technical guide provides an in-depth overview of triptane, including its chemical and physical properties, detailed experimental protocols for its synthesis and analysis, and a summary of its primary application. It is crucial to distinguish triptane, the alkane, from triptans, a class of drugs used to treat migraines. This document pertains exclusively to the chemical compound **2,2,3-trimethylbutane**.

### Physicochemical Properties of Triptane

The following table summarizes the key physicochemical properties of triptane.

Property	Value	Reference
CAS Number	464-06-2	[cite: ]
Molecular Formula	C <sub>7</sub> H <sub>16</sub>	[cite: ]
Molecular Weight	100.21 g/mol	[cite: ]
Appearance	Colorless liquid	[cite: ]
Density	0.69 g/mL at 25 °C	
Melting Point	-25 °C	
Boiling Point	80.9 °C	
Refractive Index	n <sub>20</sub> /D 1.389	
Vapor Pressure	3.37 psi at 37.7 °C	
Autoignition Temperature	842 °F	
Flash Point	-7 °C (closed cup)	
Solubility	Insoluble in water; Soluble in alcohol and other non-polar solvents.[1][2]	

## Synthesis of Triptane

Triptane can be synthesized through various methods, with the conversion of methanol over a zinc iodide catalyst being a well-documented approach.[3][4][5]

## Experimental Protocol: Synthesis of Triptane from Methanol

This protocol is based on the catalytic conversion of methanol to triptane using zinc iodide.

Materials:

- Methanol (reagent grade)

- Zinc Iodide ( $\text{ZnI}_2$ ) (anhydrous)
- Isopropanol (initiator)
- Pressure tube with a stir bar
- Oil bath
- Argon or Nitrogen gas supply
- Standard laboratory glassware

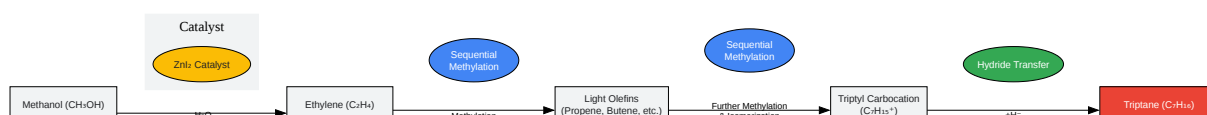
#### Procedure:

- Preparation of the Reaction Mixture:
  - In a clean, dry pressure tube equipped with a stir bar, add zinc iodide (e.g., 2.27 g).
  - Replace the air in the pressure tube with an inert gas (argon or nitrogen).
  - Using a syringe, inject methanol (e.g., 1.00 mL, 790 mg) and isopropanol (e.g., 50.0  $\mu\text{L}$ ) into the pressure tube.<sup>[4]</sup> The molar ratio of methanol to  $\text{ZnI}_2$  typically ranges from 2:1 to 3:1.<sup>[4]</sup>
  - Seal the pressure tube.
- Reaction:
  - Place the pressure tube in an oil bath preheated to 200 °C.<sup>[3][4][5]</sup>
  - Stir the reaction mixture for the desired period, typically 2-3 hours.<sup>[4][5]</sup>
  - Caution: The reaction is performed under pressure. Use a blast shield and appropriate safety measures.
- Work-up and Product Isolation:
  - After the reaction is complete, cool the pressure tube to room temperature.

- Carefully vent the tube to release any pressure from volatile byproducts.
- Upon cooling, the reaction mixture will separate into three phases: an upper hydrocarbon layer, a lower aqueous layer, and some solid.[4]
- Separate the upper hydrocarbon layer, which contains triptane.
- The organic layer can be washed with water and dried over a suitable drying agent (e.g., anhydrous sodium sulfate).
- The crude product can be purified by distillation.

## Reaction Pathway

The conversion of methanol to triptane over zinc iodide is proposed to proceed through a two-stage mechanism.[3][4] The initial stage involves the formation of a carbon-carbon bond, likely producing ethylene.[3][4] This is followed by a series of homogeneously catalyzed sequential cationic methylations of olefinic intermediates.[3][4]



[Click to download full resolution via product page](#)

Caption: Reaction pathway for the synthesis of triptane from methanol.

## Analytical Methods

Gas chromatography-mass spectrometry (GC-MS) is a suitable technique for the analysis of triptane and other branched alkanes.

## Experimental Protocol: GC-MS Analysis of Triptane

This protocol provides a general guideline for the analysis of triptane in a hydrocarbon mixture.

#### Instrumentation:

- Gas Chromatograph coupled with a Mass Spectrometer (GC-MS)
- Capillary column suitable for hydrocarbon analysis (e.g., non-polar column)
- Helium carrier gas

#### Sample Preparation:

- Liquid Samples: Dilute the sample in a volatile solvent such as hexane or pentane to an appropriate concentration (e.g., 1-10 ppm).
- Solid Samples: If triptane is to be extracted from a solid matrix, use a suitable solvent and extraction technique (e.g., soxhlet extraction, sonication).

#### GC-MS Parameters:

- Injector Temperature: 250 °C
- Carrier Gas: Helium at a constant flow rate (e.g., 1 mL/min)
- Oven Temperature Program:
  - Initial temperature: 40 °C, hold for 2 minutes
  - Ramp: 10 °C/min to 250 °C
  - Hold at 250 °C for 5 minutes
  - (This program should be optimized based on the specific column and sample matrix)
- MS Transfer Line Temperature: 280 °C
- Ion Source Temperature: 230 °C
- Ionization Mode: Electron Ionization (EI) at 70 eV

- Scan Range: m/z 40-200

#### Data Analysis:

- Identify the triptane peak based on its retention time and comparison of its mass spectrum with a reference spectrum from a library (e.g., NIST).
- The mass spectrum of triptane is characterized by a molecular ion peak (m/z 100) and prominent fragment ions.
- Quantification can be performed using an internal or external standard method.

## Applications

The primary application of triptane is as a high-performance fuel additive. Its highly branched structure results in a very high research octane number (RON), which helps to prevent engine knocking in internal combustion engines. This property has made it a subject of interest for aviation and high-performance gasolines.

## Conclusion

Triptane (**2,2,3-trimethylbutane**) is a valuable chemical with well-defined properties and synthesis routes. Its primary application as a high-octane fuel component underscores its importance in the petrochemical industry. The experimental protocols and reaction pathway provided in this guide offer a comprehensive resource for researchers and scientists working with this compound. It is imperative to differentiate triptane from the unrelated class of migraine medications known as triptans.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 2,2,3-TRIMETHYLBUTANE | 464-06-2 [chemicalbook.com]

- 2. [datasheets.scbt.com](https://datasheets.scbt.com) [[datasheets.scbt.com](https://datasheets.scbt.com)]
- 3. On the mechanism of the conversion of methanol to 2,2,3-trimethylbutane (triptane) over zinc iodide - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 4. [pubs.acs.org](https://pubs.acs.org) [[pubs.acs.org](https://pubs.acs.org)]
- 5. [carbonandhydrogen.com](https://carbonandhydrogen.com) [[carbonandhydrogen.com](https://carbonandhydrogen.com)]
- To cite this document: BenchChem. [CAS number and molecular formula of triptane]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b165475#cas-number-and-molecular-formula-of-triptane>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)